

# An In-depth Technical Guide to Chlorodiisopropylsilane (CAS: 2227-29-4)

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## Compound of Interest

Compound Name: Chlorodiisopropylsilane

CAS No.: 2227-29-4

Cat. No.: B1588518

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## Introduction

**Chlorodiisopropylsilane**, with the CAS number 2227-29-4, is a versatile organosilicon compound widely utilized in organic synthesis and materials science.<sup>[1][2]</sup> Its chemical formula is  $C_6H_{15}ClSi$ , and it is also known by its synonym, Diisopropylchlorosilane.<sup>[1][3]</sup> This colorless liquid is particularly valued for its role as a protecting group for alcohols, a reagent in hydrosilylation reactions, and a key component in stereoselective synthesis, making it a valuable tool for researchers in drug development and complex molecule synthesis.<sup>[2]</sup> The steric bulk provided by the two isopropyl groups offers enhanced selectivity in many chemical transformations.<sup>[2]</sup>

## Chemical and Physical Properties

A summary of the key quantitative data for **Chlorodiisopropylsilane** is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	2227-29-4	[1][2][4]
Molecular Formula	C <sub>6</sub> H <sub>15</sub> ClSi	[1][3]
Molecular Weight	150.72 g/mol	[1][4]
Appearance	Colorless liquid	[1][2]
Density	0.883 g/mL at 25 °C	[1][2][4]
Boiling Point	58 - 60 °C at 50 mmHg; 143 °C (lit.)	[1][2]
Refractive Index	n <sub>20</sub> /D 1.429 (lit.)	[1][2][4]
Flash Point	38 °C (100.4 °F) - closed cup	[2][4]
Purity	≥ 97% (GC)	[1]
Solubility	Generally soluble in organic solvents; reacts with water, alcohols, and ammonia.	[3][5]

## Safety Information

**Chlorodiisopropylsilane** is a flammable and corrosive liquid that requires careful handling.[4][6][7] It is classified as a Flammable Liquid, Category 3, and Skin Corrosion, Category 1B.[4] The compound is sensitive to moisture and will react with water, liberating toxic gas.[2][8]

Hazard Statements:

- H226: Flammable liquid and vapor.[4][9]
- H314: Causes severe skin burns and eye damage.[4][9]
- H290: May be corrosive to metals.[6]

Precautionary Measures:

- Handle under an inert atmosphere and protect from moisture.[8]

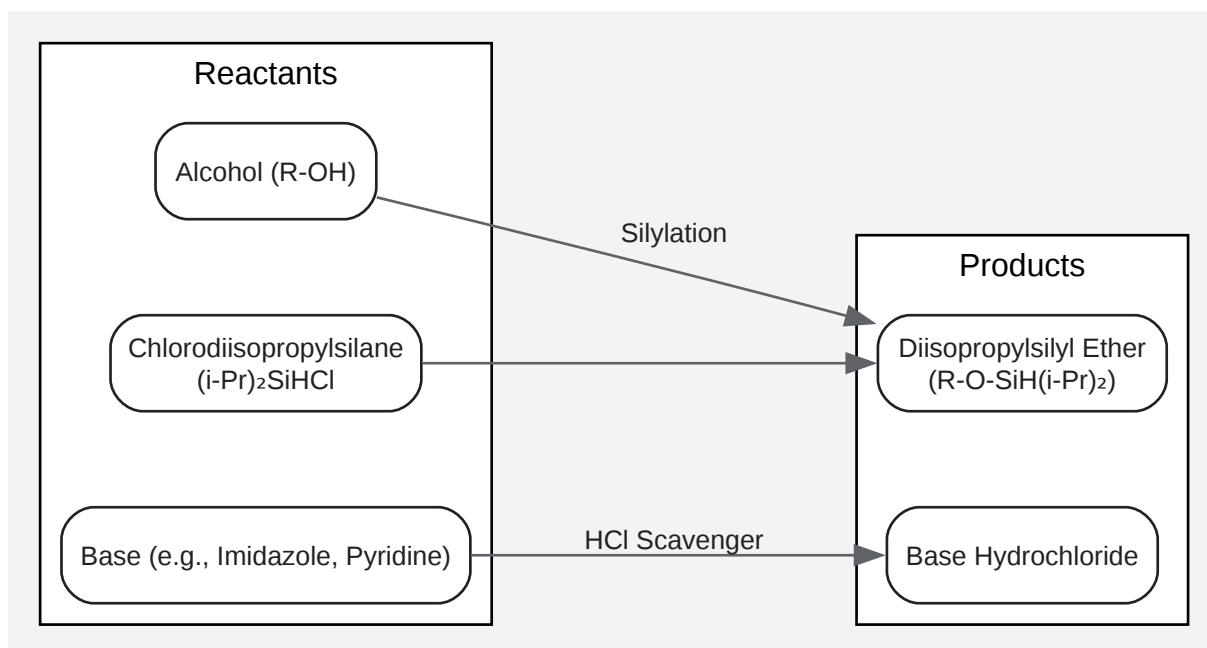
- Keep away from heat, sparks, and open flames.[6][7]
- Wear protective gloves, clothing, eye, and face protection.[6][7]
- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical attention.[7]
- Store in a cool, well-ventilated place.[7]

## Key Applications and Experimental Protocols

**Chlorodiisopropylsilane** is a valuable reagent in several key synthetic transformations, including the protection of alcohols, hydrosilylation of alkenes, and the diastereoselective reduction of  $\beta$ -hydroxy ketones.

### Protection of Alcohols

The diisopropylsilyl group serves as a robust protecting group for alcohols, offering stability under a range of reaction conditions. The protection reaction typically proceeds via a nucleophilic substitution at the silicon atom.



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*General workflow for the protection of alcohols.*

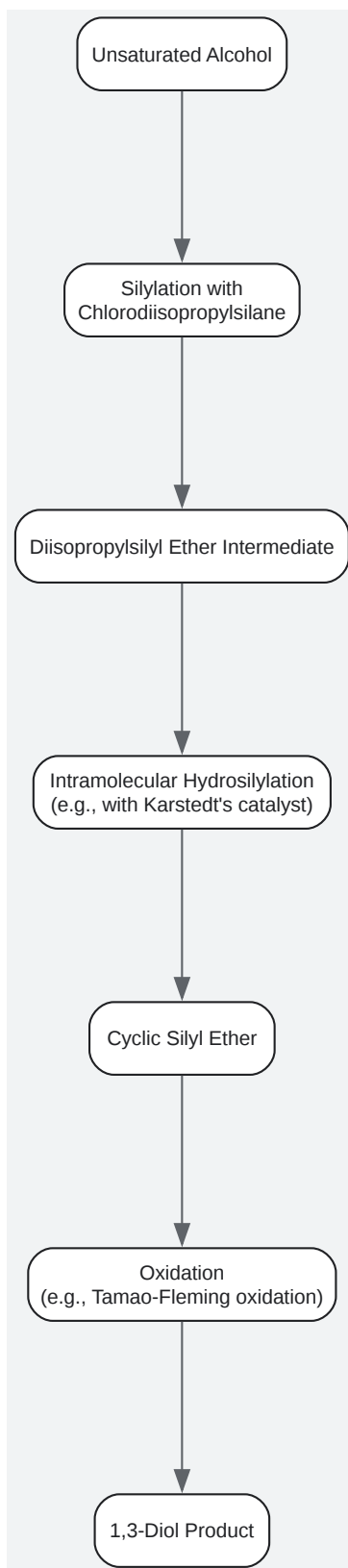
### Experimental Protocol: General Procedure for the Silylation of a Primary Alcohol

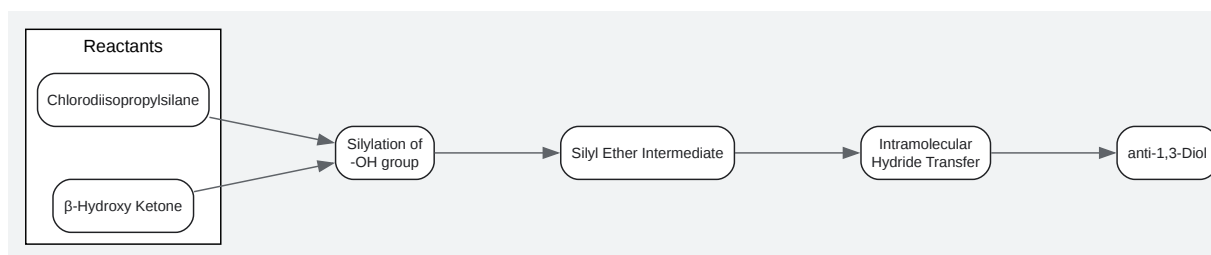
- To a solution of the primary alcohol (1.0 equivalent) in anhydrous dichloromethane (DCM) under an inert atmosphere (e.g., argon or nitrogen), add a suitable base such as imidazole (1.5 equivalents) or pyridine (1.2 equivalents).
- Cool the mixture to 0 °C in an ice bath.
- Slowly add **Chlorodiisopropylsilane** (1.1 equivalents) dropwise to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the addition of a saturated aqueous solution of sodium bicarbonate.
- Separate the organic layer, and extract the aqueous layer with DCM (2 x 20 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Filter the solution and concentrate the filtrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired diisopropylsilyl ether.

## Hydrosilylation Reactions

Hydrosilylation involves the addition of a Si-H bond across a double or triple bond.

**Chlorodiisopropylsilane** can be used in intramolecular hydrosilylations, which are particularly useful for the synthesis of cyclic compounds.





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## References

- [1. youtube.com \[youtube.com\]](https://www.youtube.com)
- [2. edoc.ub.uni-muenchen.de \[edoc.ub.uni-muenchen.de\]](https://www.edoc.ub.uni-muenchen.de)
- [3. Chiral Syn-1,3-diol Derivatives via a One-Pot Diastereoselective Carboxylation/ Bromocyclization of Homoallylic Alcohols - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [4. Silylation of Alcohols Employed in Templating Protocols - Gelest \[technical.gelest.com\]](https://www.technical.gelest.com)
- [5. General Silylation Procedures - Gelest \[technical.gelest.com\]](https://www.technical.gelest.com)
- [6. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [7. ris.utwente.nl \[ris.utwente.nl\]](https://ris.utwente.nl)
- [8. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [9. dspace.mit.edu \[dspace.mit.edu\]](https://dspace.mit.edu)
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